

# A Comprehensive Technical Guide on the Solubility of Diallylmelamine in Organic Solvents

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## Compound of Interest

Compound Name: *Diallylmelamine*

Cat. No.: *B146501*

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This in-depth technical guide provides a detailed overview of the solubility of **diallylmelamine** in various organic solvents. Due to the limited availability of specific quantitative data in public literature, this guide emphasizes the foundational principles of solubility, provides qualitative data from available sources, and presents standardized experimental protocols to enable researchers to determine precise solubility values for their specific applications.

## Introduction to Diallylmelamine and its Physicochemical Properties

**Diallylmelamine** (N,N-diallyl-1,3,5-triazine-2,4,6-triamine), with the CAS number 91-77-0, is a derivative of melamine characterized by the presence of two allyl groups attached to one of the amino groups of the triazine ring. This structural feature significantly influences its chemical reactivity and physical properties, including its solubility profile. **Diallylmelamine** is a white to off-white crystalline solid with a melting point in the range of 140-142°C. Its molecular structure, combining a polar triazine core with nonpolar allyl groups, suggests a nuanced solubility behavior in different organic solvents.

## Principles of Diallylmelamine Solubility

The solubility of **diallylmelamine** in a particular organic solvent is governed by the principle of "like dissolves like." This principle states that substances with similar polarities are more likely

to be soluble in one another. The key factors influencing the solubility of **diallylmelamine** are:

- **Polarity:** The triazine ring with its nitrogen atoms imparts polarity to the molecule, making it capable of hydrogen bonding. The allyl groups, being hydrocarbon chains, are nonpolar.
- **Solvent Polarity:** Polar solvents, such as alcohols, will interact favorably with the polar triazine core of **diallylmelamine**. Nonpolar solvents will have a greater affinity for the nonpolar allyl groups.
- **Temperature:** Generally, the solubility of a solid in a liquid solvent increases with temperature.
- **Hydrogen Bonding:** The amino groups on the **diallylmelamine** molecule can act as hydrogen bond donors, while the nitrogen atoms in the triazine ring can act as hydrogen bond acceptors. Solvents capable of hydrogen bonding (e.g., alcohols) are likely to be effective solvents.

## Solubility Data of Diallylmelamine and Related Compounds

Quantitative solubility data for **diallylmelamine** in a wide range of organic solvents is not extensively available in the public domain. The following table summarizes the available qualitative and estimated quantitative data. For comparison, solubility data for the parent compound, melamine, is also included to provide a general reference.

Solvent	Solvent Type	Diallylmelamine Solubility	Melamine Solubility (at 30°C)
Water	Polar Protic	~359.4 mg/L at 25°C (estimated)[1]	3.1 g/L at 20°C[2]
Methanol	Polar Protic	Slightly Soluble	-
Ethanol	Polar Protic	Not specified	0.6 g/L[2]
Acetone	Polar Aprotic	Not specified	0.3 g/L[2]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Sparingly Soluble	-
Toluene	Nonpolar	Not specified	Insoluble[2]
Benzene	Nonpolar	Not specified	Insoluble[2]
Diethyl Ether	Nonpolar	Not specified	Insoluble[3]
Carbon Tetrachloride	Nonpolar	Not specified	Insoluble[2]

Note: The qualitative solubility descriptions for **diallylmelamine** are based on limited literature data and should be considered as a preliminary guide. The quantitative data for melamine is provided for comparative purposes and may not be directly representative of **diallylmelamine's** solubility.

## Experimental Protocols for Solubility Determination

To obtain precise and reliable quantitative solubility data for **diallylmelamine**, a standardized experimental procedure is essential. The following section details the widely accepted shake-flask method for determining thermodynamic solubility.

### Shake-Flask Method

Objective: To determine the equilibrium solubility of **diallylmelamine** in a specific organic solvent at a controlled temperature.

Materials:

- **Diallylmelamine** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (accurate to  $\pm 0.1$  mg)
- Temperature-controlled orbital shaker or water bath
- Vials with Teflon-lined screw caps
- Syringe filters (chemically compatible, e.g., PTFE, with a pore size of  $0.22\ \mu\text{m}$  or  $0.45\ \mu\text{m}$ )
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another appropriate analytical instrument for quantification.

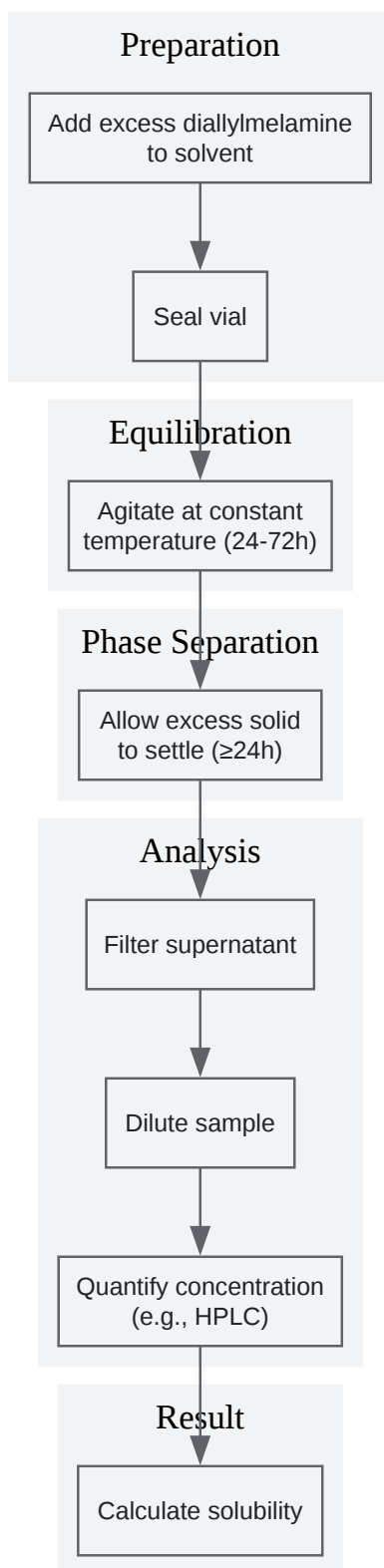
#### Procedure:

- Preparation of a Supersaturated Solution:
  - Add an excess amount of **diallylmelamine** to a known volume of the selected organic solvent in a sealed vial. The presence of undissolved solid is crucial to ensure that equilibrium is reached.
- Equilibration:
  - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature (e.g.,  $25^{\circ}\text{C}$ ).
  - Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally.
- Phase Separation:
  - After equilibration, cease agitation and allow the vial to stand undisturbed at the controlled temperature for at least 24 hours to allow the excess solid to settle.

- Sampling:
  - Carefully withdraw a sample of the clear supernatant using a syringe.
  - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved microparticles. This step should be performed quickly to minimize any temperature changes that could affect solubility.
- Quantification:
  - Accurately dilute a known volume of the filtered saturated solution with the same organic solvent to a concentration that falls within the linear range of the analytical instrument.
  - Analyze the diluted sample using a pre-calibrated HPLC or other suitable analytical method to determine the concentration of **diallylmelamine**. A calibration curve should be prepared using standard solutions of **diallylmelamine** of known concentrations in the same solvent.
- Calculation:
  - Calculate the solubility of **diallylmelamine** in the solvent based on the measured concentration and the dilution factor. The solubility is typically expressed in units such as g/L, mg/mL, or mol/L.

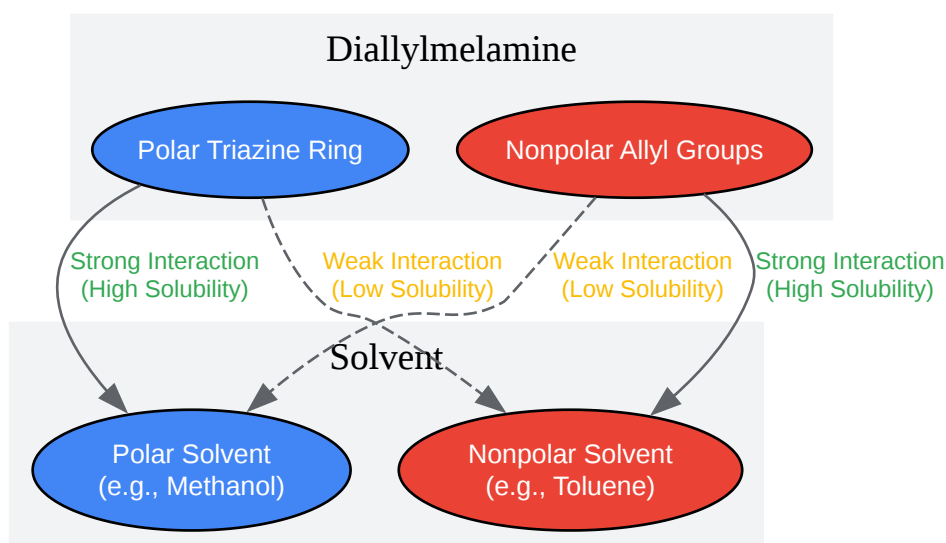
## Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the conceptual relationship governing solubility.



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Caption: Experimental workflow for determining the solubility of **diallylmelamine**.



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Caption: The "Like Dissolves Like" principle applied to **diallylmelamine**.

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